

Personal protective equipment for handling Calcium L-lactate pentahydrate

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Compound of Interest

Compound Name: *Calcium L-lactate pentahydrate*

Cat. No.: *B8254734*

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Essential Safety and Handling Guide for Calcium L-lactate Pentahydrate

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Calcium L-lactate pentahydrate**. Adherence to these procedures is crucial for ensuring a safe laboratory environment.

Calcium L-lactate pentahydrate is generally considered to be of low hazard in typical industrial and laboratory settings.^[1] However, it may cause eye, skin, and respiratory tract irritation.^[1] Minimizing dust generation and accumulation is a key precaution.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safety during the handling of **Calcium L-lactate pentahydrate**.

Protection Type	Recommended Equipment	Standard References
Eye/Face Protection	Appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]
Skin Protection	Wear appropriate gloves to prevent skin exposure. Nitrile rubber gloves are a suitable option. ^[2]	-
	Wear appropriate protective clothing to prevent skin contact. ^{[1][3]}	-
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded, if irritation is experienced, or when dusts are generated. ^[1] ^[4]	OSHA 29 CFR 1910.134 or European Standard EN 149 ^[1]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.^[1] Facilities should be equipped with an eyewash station and a safety shower.^[1]
- Dust Control: Minimize dust generation and accumulation during handling.^[1]
- Personal Hygiene: Avoid contact with skin and eyes.^[1] Do not ingest or inhale.^[1] Wash hands thoroughly after handling.^[3] Do not eat, drink, or smoke in the work area.^[3]
- Storage: Store in a cool, dry place in a tightly closed original container.^{[3][5]} Keep away from oxidizing materials.^[1]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.[1]
- Inhalation: Remove from exposure to fresh air immediately. If symptoms like coughing appear, get medical aid.[1]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek medical attention.[1]

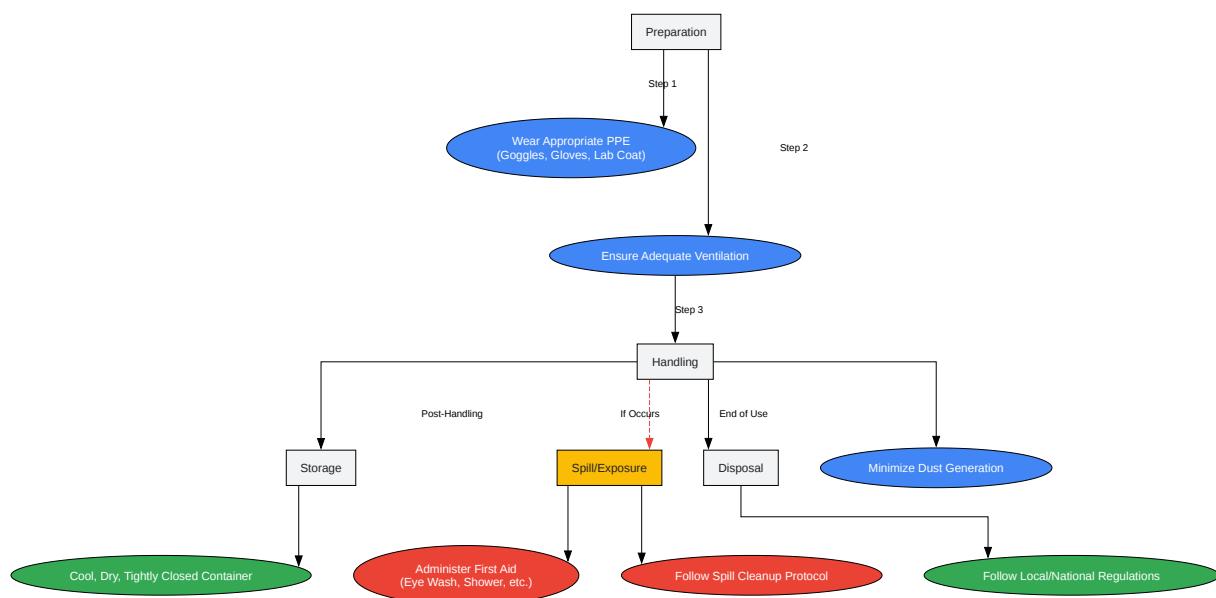
Spill Response:

- Containment: For spills, vacuum or sweep up the material and place it into a suitable disposal container.[1]
- Cleaning: Clean up spills immediately, observing precautions in the Protective Equipment section.[1] Avoid generating dusty conditions and ensure ventilation.[1]

Disposal Plan:

- Regulatory Compliance: Dispose of waste material in accordance with national and local regulations.
- Container Disposal: Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.
- Environmental Protection: Prevent the product from entering drains.

Workflow for Safe Handling of Calcium L-lactate Pentahydrate

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Caption: Workflow for the safe handling of **Calcium L-lactate pentahydrate**.

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